

# molecular weight and formula of 1-Bromo-5-methylhexane

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## Compound of Interest

Compound Name: 1-Bromo-5-methylhexane

Cat. No.: B1585216

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## In-Depth Technical Guide: 1-Bromo-5-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-5-methylhexane**, a key intermediate in various organic synthesis applications.

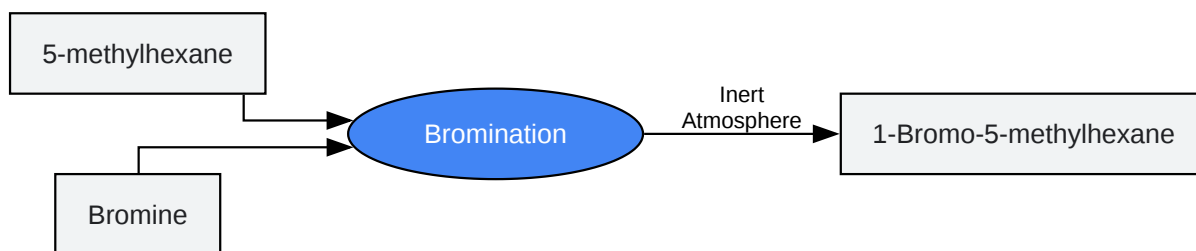
## Core Properties and Data

**1-Bromo-5-methylhexane** is a colorless liquid with a pungent odor.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and development settings.

Property	Value	Unit
Chemical Formula	C <sub>7</sub> H <sub>15</sub> Br	
Molecular Weight	179.1 g/mol	
Density	1.103	g/cm <sup>3</sup>
Boiling Point	162-163	°C
Melting Point	162-163	°C
Flash Point	57	°C
Refractive Index	1.4485	
Vapor Pressure	2.18	mmHg at 25°C
Water Solubility	Insoluble	
Solubility in Organic Solvents	Soluble in alcohols and ethers	
CAS Number	35354-37-1	

## Synthesis Pathway

The primary method for the synthesis of **1-Bromo-5-methylhexane** involves the bromination of 5-methylhexane. This reaction is typically carried out under an inert atmosphere.<sup>[1]</sup>



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Caption: Synthesis of **1-Bromo-5-methylhexane**.

## Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **1-Bromo-5-methylhexane** are not readily available in the searched literature, the general procedure involves the direct reaction of 5-methylhexane with a brominating agent, such as elemental bromine.<sup>[1]</sup> Key considerations for this type of reaction would include:

- **Reaction Vessel:** A glass reactor equipped with a stirrer, dropping funnel, and a condenser is typically used.
- **Inert Atmosphere:** The reaction is best performed under an inert gas like nitrogen or argon to prevent side reactions.
- **Temperature Control:** The reaction temperature should be carefully controlled, as bromination reactions can be exothermic.
- **Purification:** The product, **1-Bromo-5-methylhexane**, would likely be purified using distillation to remove unreacted starting materials and byproducts.

## Analytical Characterization

The identity and purity of **1-Bromo-5-methylhexane** can be confirmed using standard analytical techniques, including:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To elucidate the carbon-hydrogen framework.
- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** To identify the presence of the C-Br bond and other functional groups.

## Applications in Research and Development

**1-Bromo-5-methylhexane** serves as a versatile building block in organic synthesis. Its primary application is as a reaction intermediate for the synthesis of more complex molecules, including:

- Pharmaceutical compounds

- Surfactants
- Synthetic rubbers and other organic compounds[1]

The presence of the bromine atom provides a reactive site for various nucleophilic substitution and coupling reactions, making it a valuable tool for medicinal chemists and materials scientists.

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## References

- 1. chembk.com [chembk.com]
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